

Personal protective equipment for handling 13(R)-HODE cholesteryl ester

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Compound of Interest

Compound Name: 13(R)-HODE cholesteryl ester

Cat. No.: B593972

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Essential Safety and Handling Guide for 13(R)-HODE Cholesteryl Ester

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for the handling of **13(R)-HODE cholesteryl ester**. The following procedural steps and operational plans are designed to ensure the safe use and disposal of this compound in a laboratory setting, fostering a culture of safety and building trust in our commitment to your research needs beyond the product itself.

Chemical and Physical Properties

A summary of the key quantitative data for **13(R)-HODE cholesteryl ester** is presented below.



Property	Value
Molecular Formula	C45H76O3[1][2]
Molecular Weight	665.1 g/mol [1][2]
CAS Number	330800-94-7[1]
Physical State	Typically supplied in solution
Storage Temperature	-20°C is recommended for lipids in organic solvents[3]

Hazard Identification and Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **13(R)-HODE** cholesteryl ester is not readily available, its nature as an oxidized lipid necessitates cautious handling. Based on general laboratory safety principles for similar compounds, the following PPE is mandatory:

- Eye Protection: Wear chemical safety goggles or a face shield to protect against splashes.
- Hand Protection: Use chemically resistant gloves (e.g., nitrile or neoprene). Inspect gloves for any tears or punctures before use.
- Body Protection: A standard laboratory coat is required. For procedures with a higher risk of splashing, consider a chemically resistant apron.
- Respiratory Protection: Work in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of any aerosols or vapors from the solvent.

Operational Plan: Step-by-Step Handling Procedure

This protocol outlines the safe handling of **13(R)-HODE cholesteryl ester** from receipt to disposal.

- 1. Receiving and Storage:
- Upon receipt, verify the integrity of the container.

Safety Operating Guide





- Store the compound in its original vial, tightly sealed, at -20°C in a designated and clearly labeled area for oxidized lipids.[3]
- If the compound is dissolved in an organic solvent, store it in a glass container with a Teflonlined cap to prevent leaching of impurities from plastic.[3]

2. Preparation for Use:

- Before opening, allow the vial to warm to room temperature to prevent condensation of moisture, which can lead to hydrolysis of the ester.[3]
- Conduct all handling of the open container within a certified chemical fume hood to minimize inhalation exposure and prevent the contamination of the laboratory environment.
- Use only clean, dry, glass or stainless-steel laboratory equipment for transferring the solution to avoid contamination and degradation.[3]

3. During the Experiment:

- Avoid direct contact with the skin and eyes. In case of accidental contact, immediately flush
 the affected area with copious amounts of water for at least 15 minutes and seek medical
 attention.
- Prevent the generation of aerosols.
- Keep the vial sealed when not in use to minimize exposure to air and light, which can promote further oxidation.

4. Spills and Decontamination:

- In the event of a small spill, absorb the material with an inert absorbent (e.g., vermiculite, sand, or earth).
- Collect the contaminated absorbent material into a sealed, labeled container for hazardous waste disposal.
- Clean the spill area with a suitable solvent, followed by soap and water.

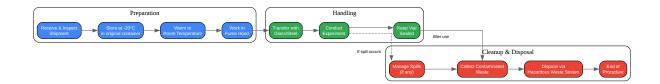




Disposal Plan

Proper disposal is crucial to maintain a safe laboratory environment and comply with regulations.

- Waste Collection: All waste materials contaminated with 13(R)-HODE cholesteryl ester, including pipette tips, absorbent materials, and empty vials, should be collected in a designated and clearly labeled hazardous waste container.
- Waste Segregation: Do not mix this waste with other waste streams.
- Disposal Route: As 13(R)-HODE cholesteryl ester is a non-hazardous biological
 compound, it may be permissible to dispose of it as regular municipal waste after appropriate
 treatment, such as autoclaving or chemical disinfection, depending on local regulations.[4]
 However, given that it is often supplied in an organic solvent, the waste should be treated as
 chemical hazardous waste.
- Consult Local Regulations: Always consult and adhere to your institution's and local environmental regulations for chemical waste disposal. Chemical waste generators must ensure complete and accurate classification of waste.[5]



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Caption: Workflow for the safe handling of **13(R)-HODE cholesteryl ester**.



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